

Application Note and Protocol: Stability-Indicating Assay of Sofosbuvir

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sofosbuvir impurity M

Cat. No.: B1495257

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sofosbuvir is a direct-acting antiviral medication used to treat chronic hepatitis C infection. To ensure its efficacy and safety, it is crucial to assess its stability under various environmental conditions. A stability-indicating assay is a validated analytical procedure that can accurately and precisely measure the concentration of the active pharmaceutical ingredient (API) without interference from its degradation products, impurities, or excipients. This document provides a detailed protocol for a stability-indicating assay of Sofosbuvir using High-Performance Liquid Chromatography (HPLC), including forced degradation studies and method validation, in accordance with International Council for Harmonisation (ICH) guidelines.

Data Presentation

Table 1: Summary of Forced Degradation Studies of Sofosbuvir

Stress Condition	Reagent/Condition	Duration	Temperature	Observed Degradation (%)	Key Degradation Products
Acid Hydrolysis	1N HCl	10 hours	80°C (reflux)	~8.66%	DP I (m/z 488), DP II (m/z 393.3)
Base Hydrolysis	0.5N NaOH	24 hours	60°C	~45.97%	DP I (m/z 488), DP II (m/z 393.3)
Oxidative Degradation	30% H ₂ O ₂	48 hours	80°C	~0.79%	DP III (m/z 393)
Thermal Degradation	Dry Heat	21 days	50°C	No significant degradation	Not Applicable
Photolytic Degradation	UV light (254 nm) / Sunlight	24 hours / 21 days	Ambient	No significant degradation	Not Applicable

Note: Degradation percentages and product identification are compiled from multiple literature sources and may vary based on specific experimental conditions.

Table 2: Validation Parameters for the Stability-Indicating HPLC Method

Parameter	Specification	Result
Linearity (Concentration Range)	Correlation coefficient (r^2) > 0.999	0.999
Accuracy (% Recovery)	98.0% - 102.0%	99.31% - 99.73%
Precision (% RSD)	< 2%	< 2%
Limit of Detection (LOD)	Reportable value	0.0239 µg/mL
Limit of Quantification (LOQ)	Reportable value	0.0739 µg/mL
Specificity	No interference from degradants or placebo	Confirmed
Robustness	% RSD < 2% with minor variations in method parameters	Confirmed

Note: These values represent typical results from validated methods and should be established for each specific laboratory and instrument.

Experimental Protocols

1. Stability-Indicating HPLC Method

This protocol outlines a reverse-phase HPLC (RP-HPLC) method for the quantification of Sofosbuvir in the presence of its degradation products.

1.1. Materials and Reagents

- Sofosbuvir reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Orthophosphoric acid (OPA) or Formic acid (analytical grade)

- Triethylamine (TEA) (analytical grade)
- Water (HPLC grade)
- Sofosbuvir tablets (for assay of pharmaceutical dosage form)

1.2. Chromatographic Conditions

Parameter	Condition
Column	Agilent Eclipse XDB C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent
Mobile Phase	0.1% Triethylamine in water (pH adjusted to 3.2 with 10% OPA) : Acetonitrile (45:55 v/v)
Flow Rate	0.6 mL/min
Injection Volume	10 μ L
Detector Wavelength	259 nm
Column Temperature	Ambient (or controlled at 30°C)

1.3. Preparation of Solutions

- Standard Stock Solution (1000 μ g/mL): Accurately weigh 25 mg of Sofosbuvir reference standard and dissolve it in a 25 mL volumetric flask with acetonitrile.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution using the mobile phase to obtain concentrations ranging from 0.1 to 200 μ g/mL for linearity studies.
- Sample Solution (from tablets): Weigh and powder 20 Sofosbuvir tablets. Transfer an amount of powder equivalent to one tablet into a suitable volumetric flask, dissolve with the mobile phase, sonicate to ensure complete dissolution, and dilute to the final concentration within the linear range of the method.

2. Forced Degradation Studies

Forced degradation studies are performed to demonstrate the stability-indicating nature of the analytical method.

2.1. General Procedure For each stress condition, a stock solution of Sofosbuvir is prepared and subjected to the conditions outlined below. After the specified duration, the solutions are neutralized (if necessary) and diluted with the mobile phase to a suitable concentration for HPLC analysis. A control sample (unstressed) is analyzed concurrently.

2.2. Acid Hydrolysis

- To a solution of Sofosbuvir, add 1N HCl.
- Reflux the solution at 80°C for 10 hours.
- Cool, neutralize with 1N NaOH, and dilute with the mobile phase.

2.3. Base Hydrolysis

- To a solution of Sofosbuvir, add 0.5N NaOH.
- Maintain the solution at 60°C for 24 hours.
- Cool, neutralize with 0.5N HCl, and dilute with the mobile phase.

2.4. Oxidative Degradation

- To a solution of Sofosbuvir, add 30% H₂O₂.
- Keep the solution at 80°C for 48 hours.
- Dilute with the mobile phase.

2.5. Thermal Degradation

- Place solid Sofosbuvir powder in a hot air oven at 50°C for 21 days.
- After the exposure period, dissolve the sample in the mobile phase.

2.6. Photolytic Degradation

- Expose solid Sofosbuvir powder to direct sunlight for 21 days or to UV radiation at 254 nm for 24 hours.
- After exposure, dissolve the sample in the mobile phase.

Mandatory Visualization

- To cite this document: BenchChem. [Application Note and Protocol: Stability-Indicating Assay of Sofosbuvir]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1495257/docs#application-note-and-protocol-stability-indicating-assay-of-sofosbuvir\]](https://www.benchchem.com/product/b1495257/docs#application-note-and-protocol-stability-indicating-assay-of-sofosbuvir)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check